

Pik-294 solubility issues and solutions

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Compound of Interest

Compound Name: *Pik-294*

Cat. No.: *B1684647*

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PIK-294 Technical Support Center

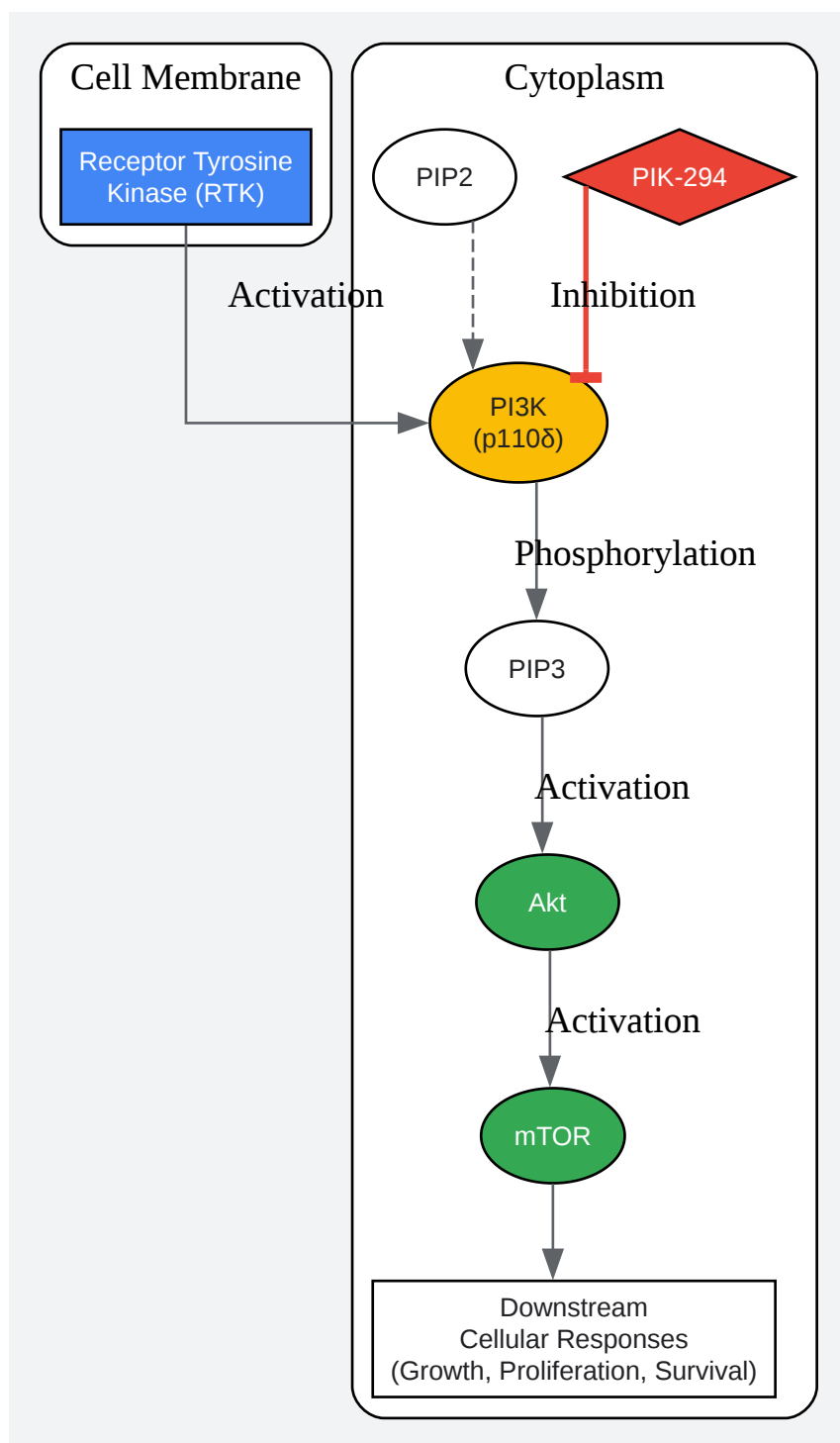
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **PIK-294**.

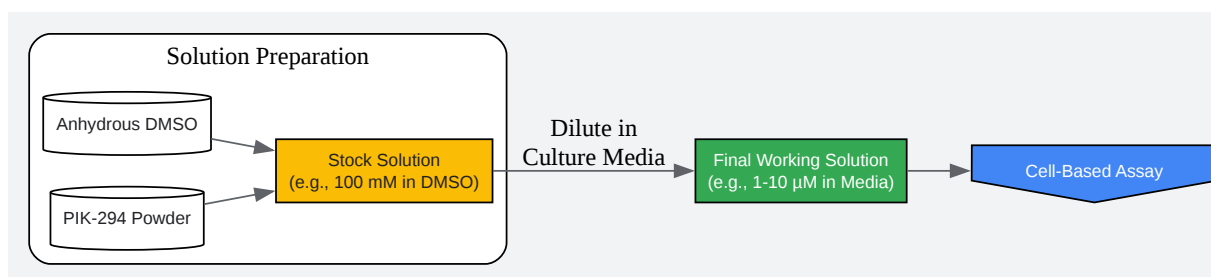
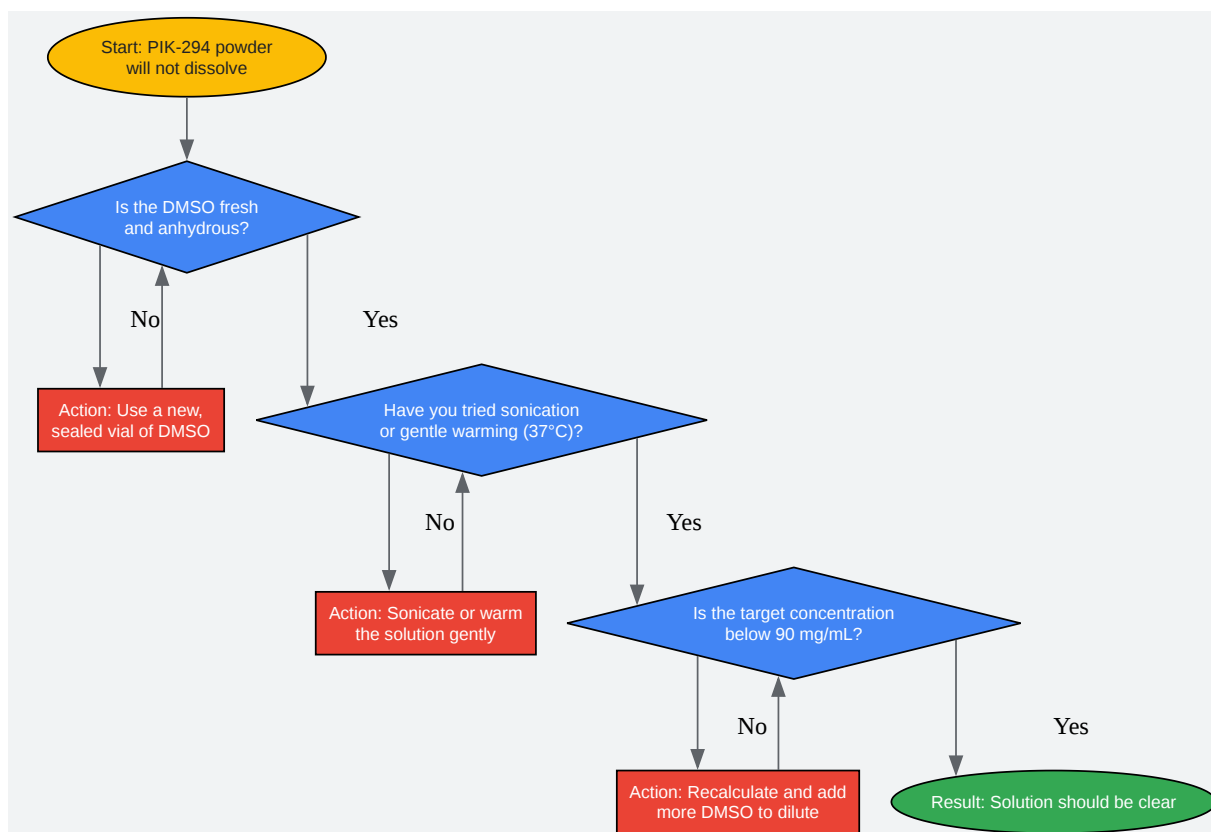
Frequently Asked Questions (FAQs)

Q1: What is **PIK-294** and what is its primary mechanism of action?

PIK-294 is a potent and highly selective inhibitor of the p110 δ isoform of phosphoinositide 3-kinase (PI3K).^{[1][2][3]} Its mechanism of action involves binding to the ATP-binding site of the p110 δ catalytic subunit, thereby blocking the phosphorylation of phosphatidylinositol 4,5-bisphosphate (PIP2) to phosphatidylinositol 3,4,5-trisphosphate (PIP3). This disruption of the PI3K signaling pathway plays a crucial role in cellular processes such as cell growth, proliferation, survival, and migration.^{[4][5]}

PI3K/Akt Signaling Pathway Inhibition by PIK-294





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